

solubility of 2-Chloronicotinamide in common organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloronicotinamide

Cat. No.: B082574

[Get Quote](#)

An In-depth Technical Guide on the Solubility of **2-Chloronicotinamide** in Common Organic Solvents

For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of active pharmaceutical ingredients (APIs) is fundamental. This technical guide provides a detailed overview of the solubility of **2-Chloronicotinamide** (2-CNA), a key intermediate in the synthesis of various pharmaceutical compounds. This document presents quantitative solubility data, comprehensive experimental protocols, and visual representations of the methodologies involved.

Physicochemical Properties of 2-Chloronicotinamide

Property	Value
IUPAC Name	2-chloropyridine-3-carboxamide
Molecular Formula	C ₆ H ₅ CIN ₂ O
Molecular Weight	156.57 g/mol
CAS Number	10366-35-5
Melting Point	164-167 °C

Quantitative Solubility Data

The mole fraction solubility of **2-Chloronicotinamide** was determined in several pure organic solvents and water across a range of temperatures. The following table summarizes these findings, providing a clear comparison of solubility in different solvent systems.

Table 1: Mole Fraction Solubility (x) of **2-Chloronicotinamide** in Pure Solvents at Various Temperatures (T/K)[[1](#)]

T/K	Water (x * 10 ³)	N,N-Dimethylformamide (DMF) (x * 10 ³)	N,N-Dimethylacetamide (DMAC) (x * 10 ³)	2-Methoxyethanol (EGME) (x * 10 ³)
278.15	1.83	221.71	296.53	45.28
283.15	2.15	243.86	325.82	52.17
288.15	2.53	267.92	357.98	60.01
293.15	2.98	294.01	393.21	68.89
298.15	3.52	322.25	431.75	78.93
303.15	4.15	352.79	473.83	90.25
308.15	4.90	385.78	519.71	103.01
313.15	5.79	421.38	569.65	117.36
318.15	6.84	459.78	623.94	133.48
323.15	8.08	501.19	682.89	151.55

Experimental Protocols

The determination of solubility is a critical experimental procedure. Below are detailed methodologies commonly employed for assessing the solubility of organic compounds like **2-Chloronicotinamide**.

Isothermal Equilibrium Method

This widely used method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute.

Apparatus:

- Jacketed glass vessel for temperature control
- Magnetic stirrer and stir bars
- Constant temperature water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- An excess amount of **2-Chloronicotinamide** is added to a known volume of the selected solvent in the jacketed glass vessel.
- The vessel is sealed to prevent solvent evaporation.
- The mixture is agitated using a magnetic stirrer at a constant temperature, maintained by the circulating water bath, for a sufficient time to reach equilibrium (typically 24-48 hours).
- After stirring, the solution is allowed to stand undisturbed for several hours to allow undissolved solids to settle.
- A sample of the supernatant is withdrawn using a pre-heated or pre-cooled syringe to match the experimental temperature.
- The sample is immediately filtered through a syringe filter to remove any undissolved particles.
- The filtered solution is then diluted with an appropriate solvent.

- The concentration of **2-Chloronicotinamide** in the diluted sample is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- The mole fraction solubility is calculated from the determined concentration.

Laser Monitoring Technique (Dynamic Method)[1]

This dynamic method involves observing the dissolution of a solid solute in a solvent as the temperature is changed at a constant rate.

Apparatus:

- Jacketed glass vessel
- Laser transmitter and receiver
- Magnetic stirrer
- Programmable thermostatic bath
- Digital temperature probe

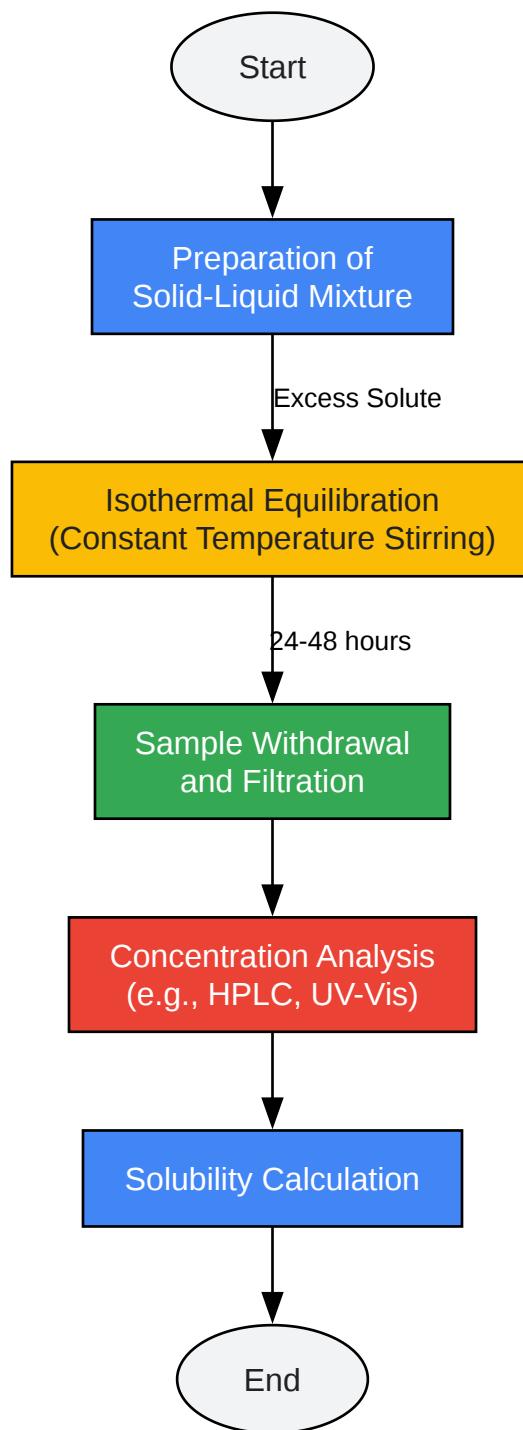
Procedure:

- A known mass of **2-Chloronicotinamide** and the solvent are added to the jacketed glass vessel.
- The solution is continuously stirred.
- The temperature of the system is gradually increased at a slow, constant rate (e.g., 0.1 K/min) using the programmable thermostatic bath.
- A laser beam is passed through the solution, and the intensity of the transmitted light is monitored by a receiver.
- As the temperature increases, the solid solute dissolves, and the turbidity of the solution decreases.

- The temperature at which the last solid particle dissolves, indicated by a sharp increase in the intensity of the transmitted light, is recorded as the saturation temperature for that specific composition.
- This process is repeated for different compositions of solute and solvent to generate a solubility curve.

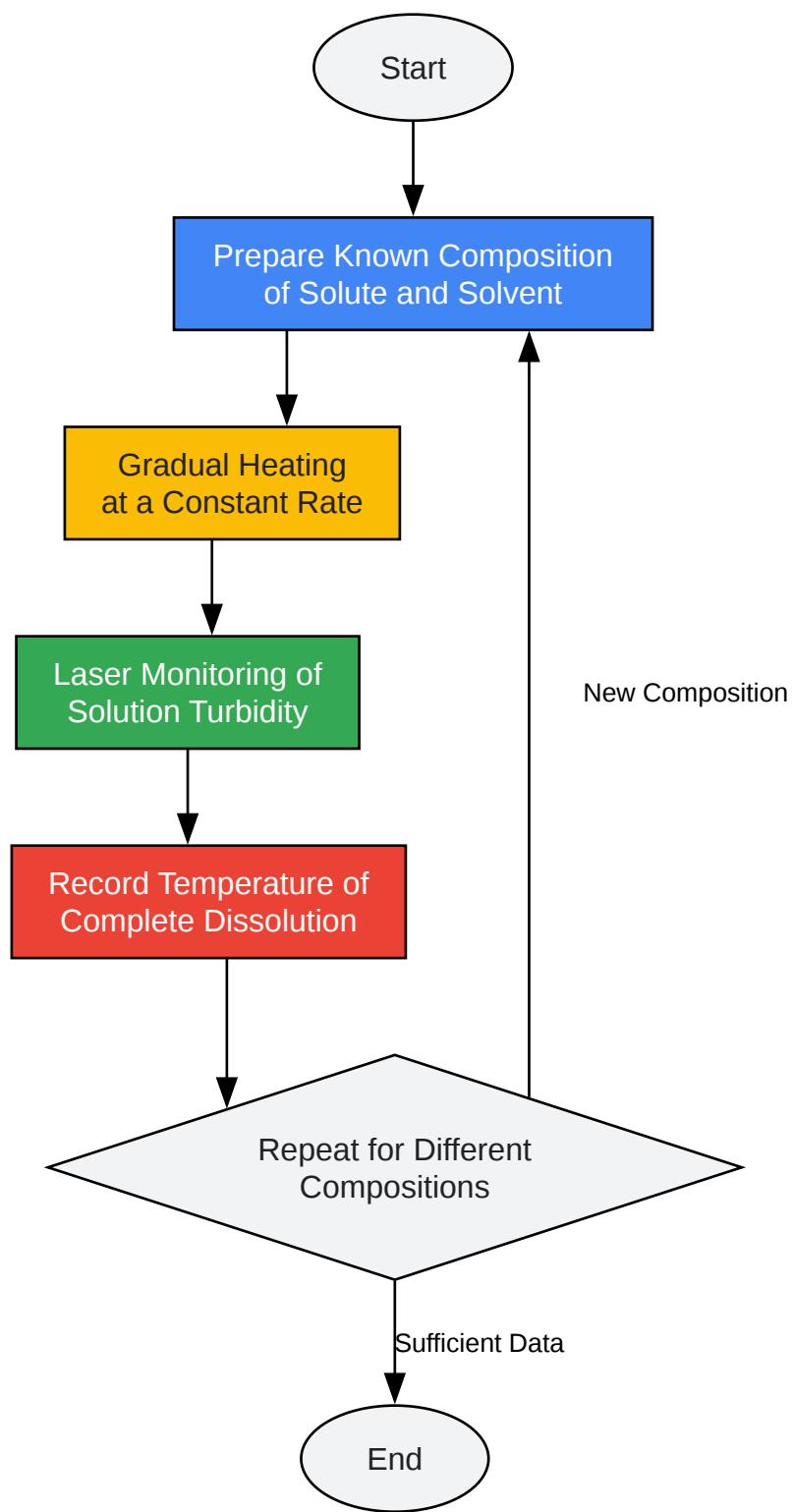
Diagrams

The following diagrams illustrate the experimental workflow for determining solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for the Isothermal Equilibrium Solubility Method.

[Click to download full resolution via product page](#)

Caption: Workflow for the Dynamic Laser Monitoring Solubility Method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solubility determination, molecular simulation and thermodynamic analysis of 2-chloronicotinamide in three binary solvents from 278.15 K to 328.15 K | CoLab [colab.ws]
- To cite this document: BenchChem. [solubility of 2-Chloronicotinamide in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082574#solubility-of-2-chloronicotinamide-in-common-organic-solvents>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com